

# Tributyl(vinyl)tin: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Tributyl(vinyl)tin

Cat. No.: B143874

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## Introduction

**Tributyl(vinyl)tin** (TBVT), an organotin compound with the chemical formula  $C_{14}H_{30}Sn$ , is a crucial reagent in synthetic organic chemistry.[1] It is principally utilized as a vinyl group donor in palladium-catalyzed cross-coupling reactions, most notably the Stille reaction, which is a powerful method for forming carbon-carbon bonds.[1] The efficacy and applicability of TBVT in these synthetic contexts are intrinsically linked to its solubility in the organic solvents used as reaction media. This technical guide provides a comprehensive overview of the known solubility characteristics of **tributyl(vinyl)tin**, outlines a detailed protocol for its quantitative solubility determination, and presents a logical workflow for this experimental process.

## Physical and Chemical Properties

**Tributyl(vinyl)tin** is a clear, colorless to pale yellow liquid at room temperature.[2][3] Its non-polar nature, owing to the three butyl chains and the vinyl group attached to the tin atom, largely dictates its solubility behavior.

Property	Value
CAS Number	7486-35-3
Molecular Formula	C <sub>14</sub> H <sub>30</sub> Sn
Molecular Weight	317.1 g/mol [1]
Appearance	Clear, colorless to pale yellow liquid[2][3]
Density	1.085 g/mL at 25 °C[2]
Boiling Point	104-106 °C at 3.5 mmHg[2][3]
Melting Point	< 0 °C[2]

## Solubility Data

Quantitative solubility data for **tributyl(vinyl)tin** in various organic solvents is not extensively reported in publicly available literature. However, qualitative and semi-quantitative descriptions consistently indicate its high solubility in common non-polar and polar aprotic organic solvents and its immiscibility with water.

Solvent	Solubility / Miscibility	Notes
Water	Insoluble / Not miscible[1][3][4]	The hydrophobic butyl groups prevent miscibility with water.
Chloroform	Soluble[3][5]	High solubility is expected due to similar polarities.
Ethyl Acetate	Sparingly Soluble[3][5]	Moderate polarity of the solvent leads to limited solubility.
General Organic Solvents	Soluble[2]	Generally considered soluble in most common organic solvents.
Diethyl Ether	Assumed Miscible	Commonly used as a solvent for its synthesis, implying high solubility.[1]
Tetrahydrofuran (THF)	Assumed Miscible	Commonly used as a solvent for its synthesis, implying high solubility.[1]
Toluene	Assumed Miscible	Often used in Stille couplings, indicating high solubility.[1]
Hexane	Assumed Miscible	Used in workup procedures, suggesting high solubility.[1]

## Experimental Protocol: Quantitative Solubility Determination

The following is a generalized protocol for the quantitative determination of **tributyl(vinyl)tin** solubility in an organic solvent using the static analytical "shake-flask" method, which is a reliable technique for generating equilibrium solubility data.

Objective: To determine the equilibrium solubility of **tributyl(vinyl)tin** in a specified organic solvent at a controlled temperature.

## Materials:

- **Tributyl(vinyl)tin** ( $\geq 97\%$  purity)
- Selected organic solvent (HPLC grade or equivalent)
- Internal standard (e.g., a non-reactive, soluble compound with a distinct analytical signal, like tetradecane)
- Scintillation vials or sealed test tubes with screw caps
- Thermostatically controlled shaker or water bath
- Analytical balance ( $\pm 0.1$  mg)
- Micropipettes
- Syringe filters (0.22  $\mu\text{m}$ , PTFE or other solvent-compatible material)
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)

## Procedure:

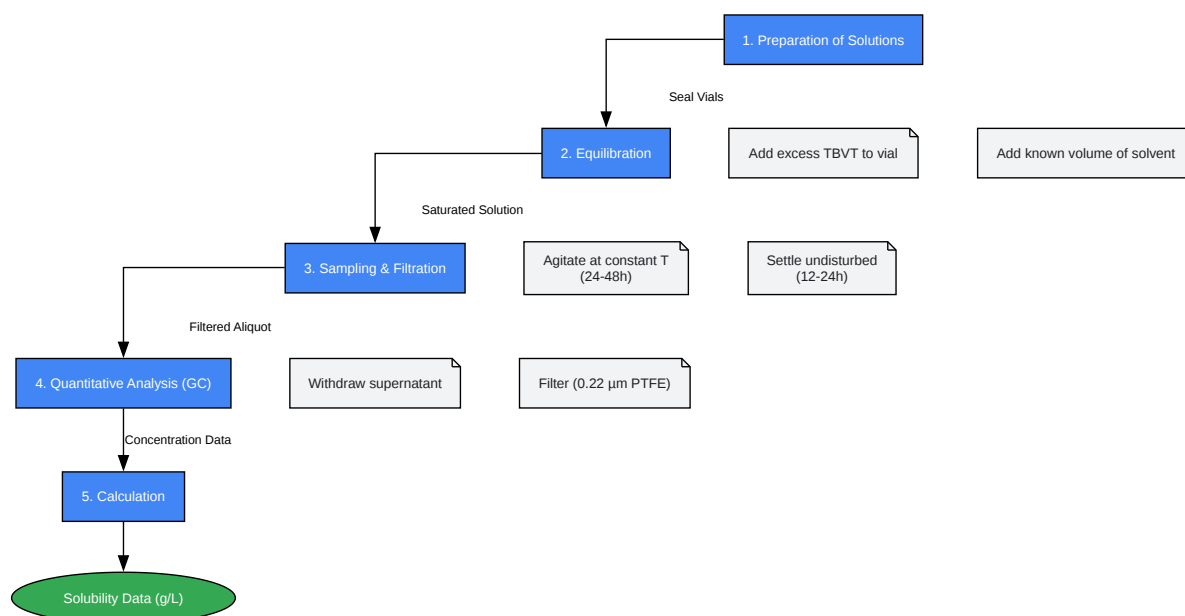
- Preparation of Saturated Solutions: a. Add an excess amount of **tributyl(vinyl)tin** to a series of vials. The goal is to have a visible, undissolved phase of the solute. b. Carefully add a known volume or mass of the desired organic solvent to each vial. c. Seal the vials tightly to prevent solvent evaporation.
- Equilibration: a. Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25  $^{\circ}\text{C}$ ). b. Agitate the mixtures for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The system is at equilibrium when the concentration of the solute in the solvent phase remains constant over time.
- Sample Preparation for Analysis: a. After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for several hours (e.g., 12-24 hours) to allow the undissolved **tributyl(vinyl)tin** to settle completely. b. Carefully withdraw an aliquot of the clear, supernatant liquid phase using a micropipette or syringe. c.

Immediately filter the aliquot through a 0.22  $\mu\text{m}$  syringe filter to remove any suspended microdroplets. This step is critical to prevent overestimation of solubility.

- Quantitative Analysis (GC-FID/MS): a. Prepare a series of calibration standards of **tributyl(vinyl)tin** in the same solvent, with known concentrations. Each standard should also contain the internal standard at a fixed concentration. b. Accurately dilute the filtered sample (from step 3c) with the solvent to a concentration that falls within the range of the calibration curve. Add the internal standard to this diluted sample at the same concentration used in the standards. c. Analyze the calibration standards and the sample by GC-FID or GC-MS. d. Generate a calibration curve by plotting the ratio of the peak area of **tributyl(vinyl)tin** to the peak area of the internal standard against the concentration of **tributyl(vinyl)tin**. e. Use the peak area ratio from the sample chromatogram and the calibration curve to determine the concentration of **tributyl(vinyl)tin** in the diluted sample.
- Calculation of Solubility: a. Calculate the concentration of **tributyl(vinyl)tin** in the original, undiluted (saturated) solution by multiplying the determined concentration by the dilution factor. b. Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the quantitative determination of **tributyl(vinyl)tin** solubility.



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Caption: Workflow for determining the solubility of **Tributyl(vinyl)tin**.

## Conclusion

**Tributyl(vinyl)tin** is a non-polar organometallic compound that exhibits high solubility in a wide range of common organic solvents and is insoluble in water. While precise quantitative data is scarce in the literature, its utility in synthetic chemistry relies on its miscibility with reaction solvents like THF, toluene, and ethers. The provided experimental protocol offers a robust framework for researchers to determine quantitative solubility values tailored to their specific

applications, thereby enabling better control and optimization of reaction conditions. Adherence to rigorous experimental technique is paramount for obtaining accurate and reproducible solubility data.

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